

# Application Notes: AV-153 Free Base Treatment of Human Peripheral Blood Lymphocytes

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: AV-153 free base

Cat. No.: B102863

[Get Quote](#)

Audience: Researchers, scientists, and drug development professionals.

Introduction: **AV-153 free base** is a 1,4-dihydropyridine (1,4-DHP) derivative recognized for its antimutagenic properties.<sup>[1]</sup> Its mechanism involves DNA intercalation, leading to a reduction in DNA damage and the stimulation of DNA repair pathways within human cells in vitro.<sup>[1]</sup> Specifically, AV-153 has been shown to decrease the level of spontaneously arising DNA single-strand breaks in human peripheral blood lymphocytes.<sup>[1]</sup> It also influences poly(ADP)ribosylation, a key process in DNA repair and genome stability.<sup>[1]</sup> These characteristics make AV-153 a compound of interest for research in immunology, oncology, and genotoxic stress.

These application notes provide a summary of the known effects of AV-153 on human lymphocytes and related cell lines, along with detailed protocols for its preparation and use in key experimental assays.

## Data Presentation

The biological activity of **AV-153 free base** has been quantified in several human cell lines, including peripheral blood lymphocytes. The following tables summarize the key findings.

Table 1: Cytotoxicity of **AV-153 Free Base** in Human Hematopoietic Cancer Cell Lines

Cell Line	Cell Type	Assay	IC50 Value	Reference
Raji	B-cell lymphoma	Cytotoxicity	14.9 mM	[1]
HL-60	Promyelocytic leukemia	Cytotoxicity	10.3 mM	[1]

Table 2: Effect of **AV-153 Free Base** on DNA Integrity in Human Peripheral Blood Lymphocytes

Cell Type	Treatment	Duration	Endpoint	Result	Reference
Peripheral Blood Lymphocytes	1 nM to 10 $\mu$ M AV-153	3 hours	Spontaneous DNA Single-Strand Breaks	13–67% reduction	[1]

## Signaling Pathways and Experimental Workflows

### Proposed Mechanism of Action

**AV-153 free base** exerts its protective effects on DNA through a multi-faceted mechanism. It is understood to intercalate with DNA, which may stabilize the structure and facilitate repair. Its primary documented effect is the stimulation of DNA repair pathways, reducing the accumulation of single-strand breaks. This process is linked to its influence on poly(ADP)ribosylation, a signaling event critical for recruiting DNA repair machinery.

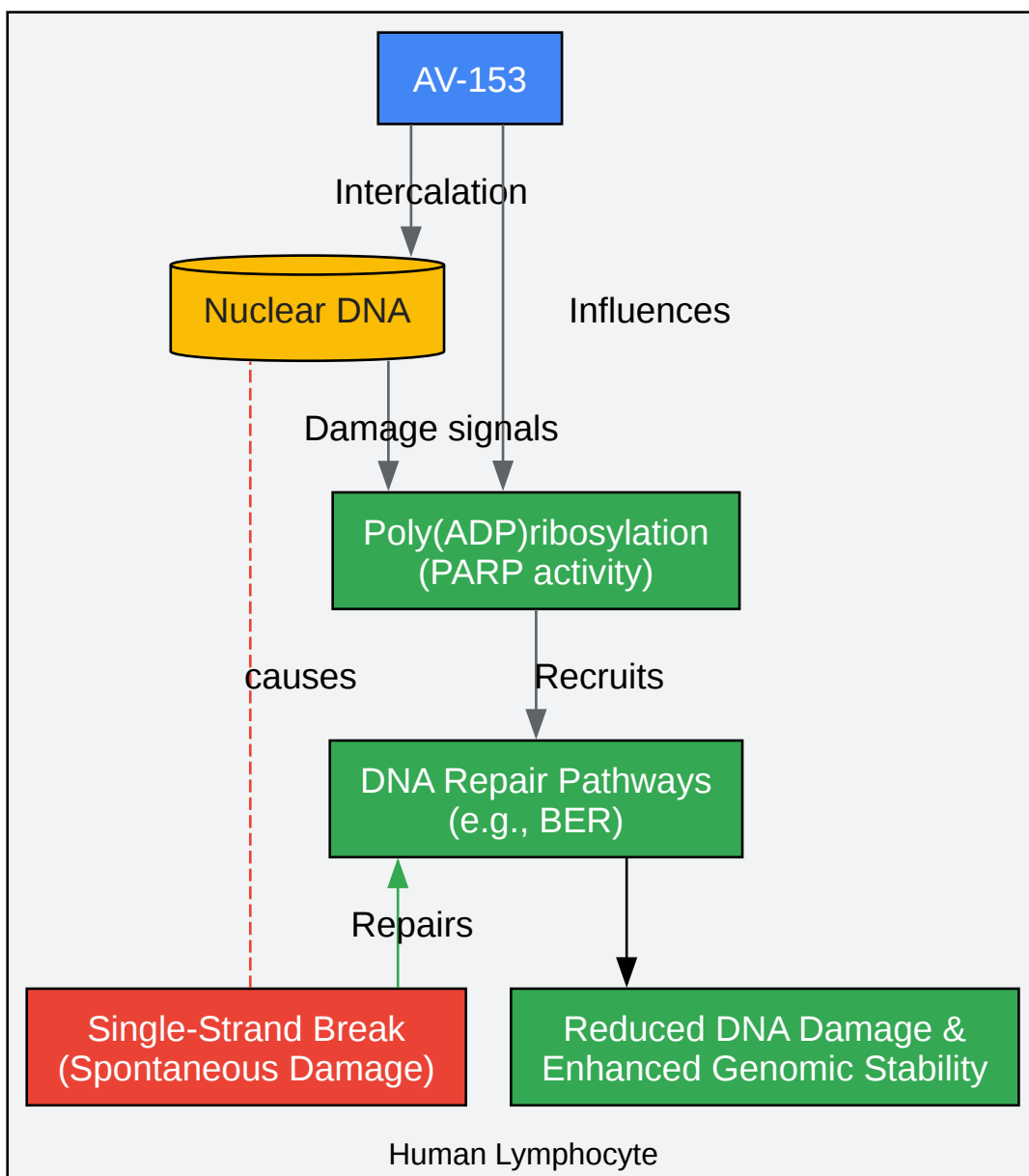


Figure 1: Proposed Mechanism of Action of AV-153

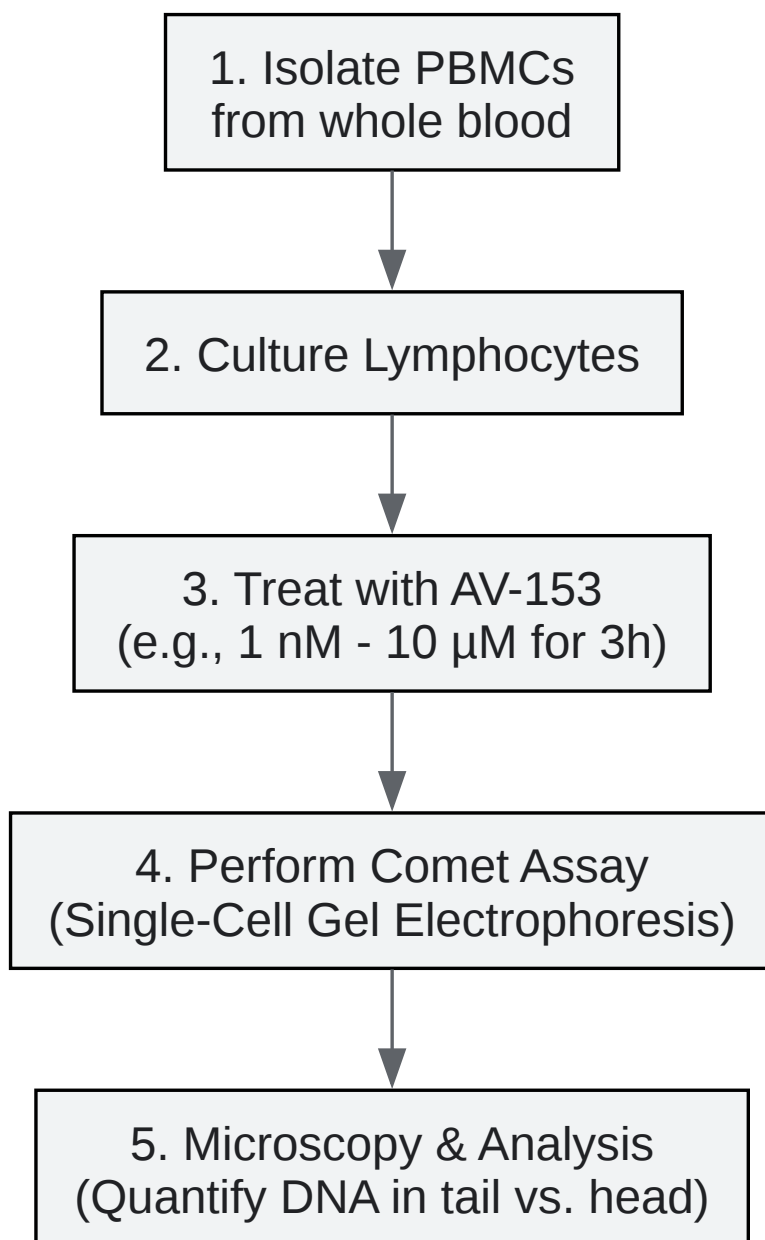


Figure 2: Workflow for DNA Damage Assessment

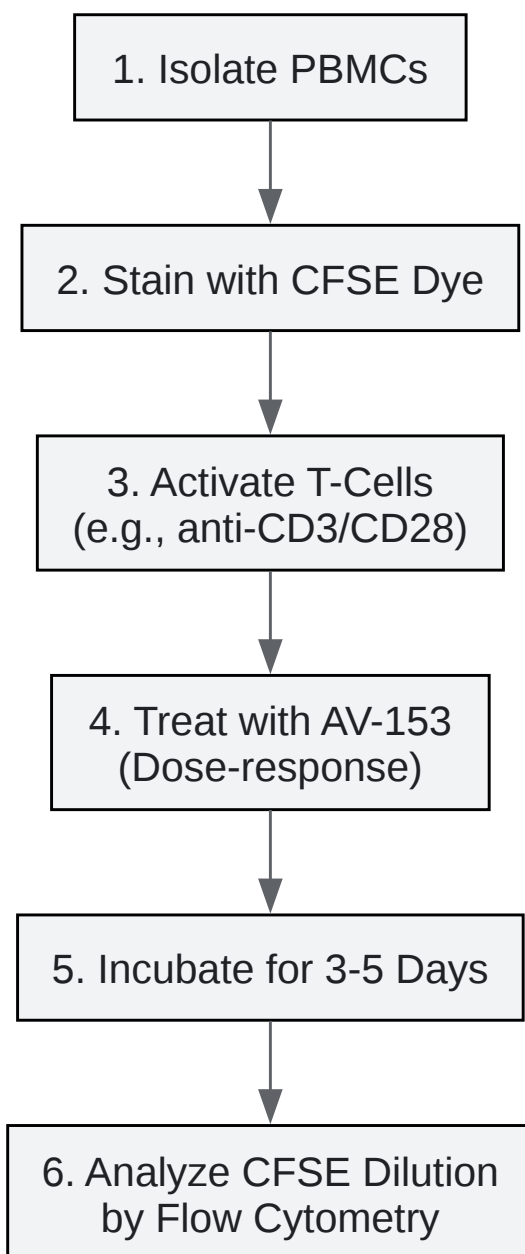


Figure 3: Workflow for T-Cell Proliferation Assay

[Click to download full resolution via product page](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [Application Notes: AV-153 Free Base Treatment of Human Peripheral Blood Lymphocytes]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b102863#av-153-free-base-treatment-of-human-peripheral-blood-lymphocytes]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)